

# Benchmarking new synthetic methods for 2,4-Difluoroaniline against literature

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## Compound of Interest

Compound Name: 2,4-Difluoroaniline

Cat. No.: B146603

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## A Comparative Guide to Synthetic Methodologies for 2,4-Difluoroaniline

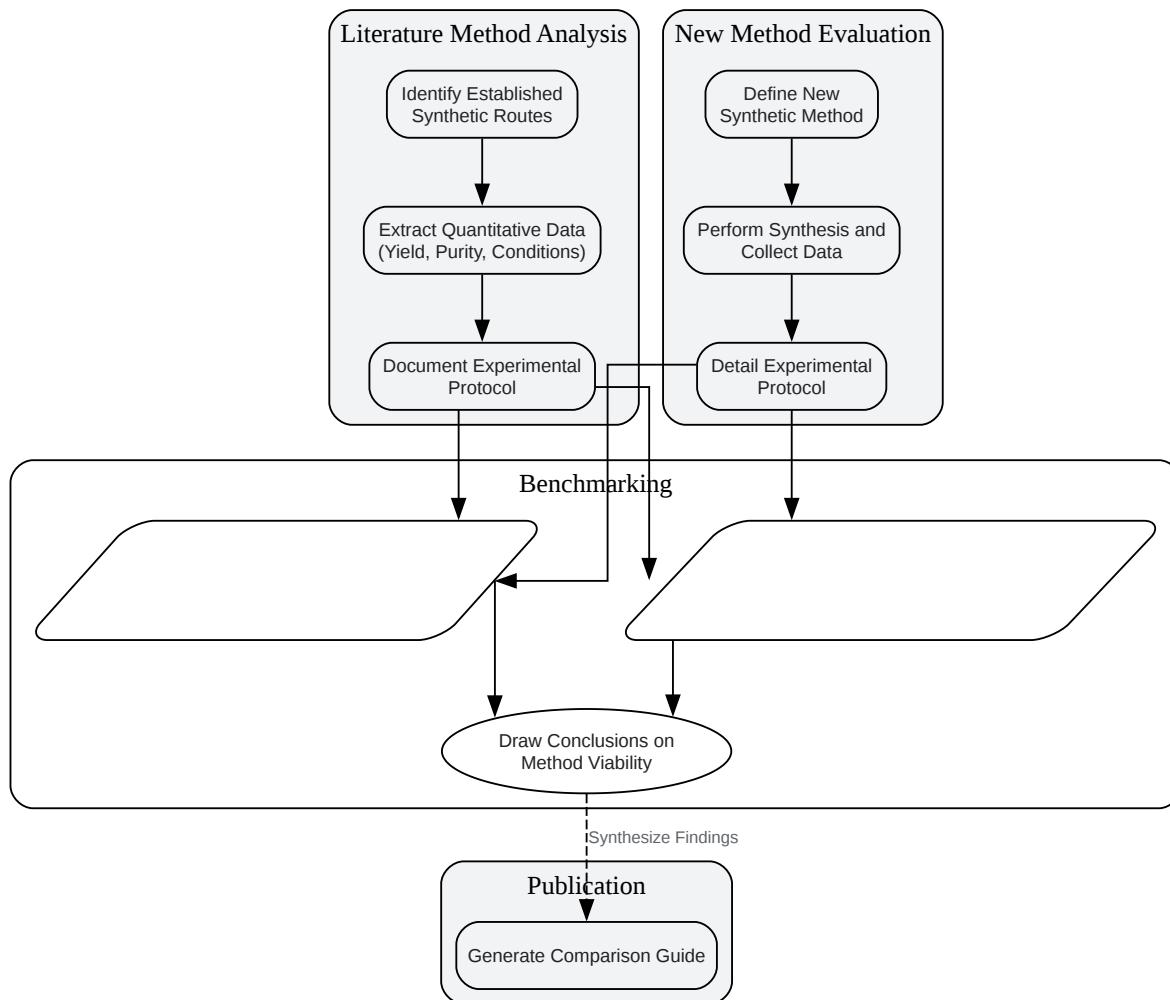
For Researchers, Scientists, and Drug Development Professionals

The efficient and high-yield synthesis of **2,4-difluoroaniline**, a key intermediate in the production of pharmaceuticals and agrochemicals, is a subject of ongoing interest in organic synthesis. This guide provides an objective comparison of established literature methods with a recently reported high-yield approach, offering a comprehensive overview for researchers selecting a synthetic route. The comparison is based on quantitative data, detailed experimental protocols, and a logical workflow for benchmarking new synthetic strategies.

## Quantitative Comparison of Synthetic Methods

The following table summarizes the key quantitative metrics for different synthetic routes to **2,4-difluoroaniline**, providing a clear basis for comparison.



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